An In-Depth Technical Guide to 1-Chloro-2-iodo-4-methoxybenzene

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-Chloro-2-iodo-4-methoxybenzene*
CAS No.:	*2401-25-4*
Cat. No.:	*B1601900*

Get Quote

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on the chemical compound **1-Chloro-2-iodo-4-methoxybenzene**. We will deconstruct its formal IUPAC name, explore methods for its synthesis and structural verification, and discuss its applications as a versatile building block in modern medicinal chemistry and organic synthesis.

Decoding the IUPAC Name: A Foundation of Chemical Identity

The precise naming of a chemical compound under the International Union of Pure and Applied Chemistry (IUPAC) system is fundamental to unambiguous scientific communication. The name "**1-Chloro-2-iodo-4-methoxybenzene**" systematically describes the molecule's structure.

Principles of Nomenclature for Polysubstituted Benzenes

© 2026 BenchChem. All rights reserved.

For polysubstituted benzene rings, the naming convention follows a clear set of rules to ensure consistency and accuracy:

- Identify the Parent Compound: When a substituent is present that imparts a common name accepted by IUPAC (such as methoxybenzene, also known as anisole), this is often chosen as the parent or base name.[1]
- Assign Locants (Numbers): The carbon atom bearing the principal functional group (in this case, the methoxy group of anisole) is assigned position '1'. The ring is then numbered to give the other substituents the lowest possible set of locants.[2][3]
- Alphabetize Substituents: The remaining substituents are listed in alphabetical order as prefixes to the parent name.[3][4]

Applying these rules to the target molecule:

- Parent: Methoxybenzene (Anisole). The methoxy group ($-OCH_3$) is at position 1.
- Substituents: A chloro (-Cl) group and an iodo (-I) group.
- Numbering: To achieve the lowest locant set, we number from C1 towards the iodo group, placing it at C2, and the chloro group at C4. This gives the locant set 1, 2, 4. Numbering in the opposite direction would yield 1, 4, 6, which is incorrect.
- Alphabetical Order: "Chloro" precedes "Iodo".

While the systematic name is 4-Chloro-2-iodo-1-methoxybenzene, the name **1-Chloro-2-iodo-4-methoxybenzene** is also commonly used and understood, arising from treating "benzene" as the parent and listing all substituents alphabetically, numbering to give the lowest locants (1,2,4).[5][6] For the purpose of this guide, we will use the common identifier that explicitly lists all substituents on the benzene core.

Synthesis and Purification: A Practical Workflow

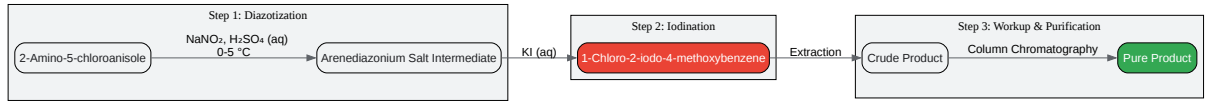
The synthesis of **1-Chloro-2-iodo-4-methoxybenzene** typically starts from a more readily available precursor, such as 4-chloroanisole or a substituted aniline. A robust and common

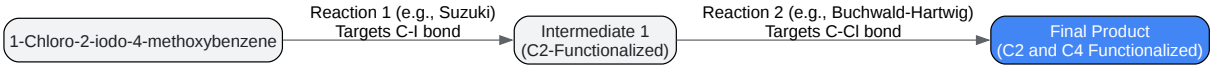
© 2026 BenchChem. All rights reserved.

method involves the iodination of 4-chloroanisole or a Sandmeyer-type reaction starting from a corresponding aniline.[7][8]

Synthetic Pathway via Sandmeyer Reaction

A highly effective route begins with 2-amino-5-chloroanisole. The Sandmeyer reaction provides a versatile method for converting primary aromatic amines into a wide array of functional groups, including iodides, via a diazonium salt intermediate.[8][9] The synthesis of aryl iodides via this pathway is particularly efficient and often proceeds without the need for a copper catalyst.[8]





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 2. byjus.com [byjus.com]
- 3. Video: Nomenclature of Aromatic Compounds with Multiple Substituents [jove.com]

© 2026 BenchChem. All rights reserved.

- 4. uobabylon.edu.iq [uobabylon.edu.iq]
- 5. 4-Chloro-2-iodoanisole | C7H6ClIO | CID 2800978 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. PubChemLite - 1-chloro-2-iodo-4-methoxybenzene (C7H6ClIO) [pubchemlite.lcsb.uni.lu]
- 7. grokipedia.com [grokipedia.com]
- 8. benchchem.com [benchchem.com]
- 9. lscollege.ac.in [lscollege.ac.in]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-Chloro-2-iodo-4-methoxybenzene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1601900/docs#an-in-depth-technical-guide-to-1-chloro-2-iodo-4-methoxybenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.